

Introduction: A Key Chiral Building Block in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-1-(2-Fluoro-3-methoxyphenyl)ethanamine hydrochloride

Cat. No.: B578450

[Get Quote](#)

(R)-1-(2-Fluoro-3-methoxyphenyl)ethanamine hydrochloride is a specialized chiral amine that serves as a valuable building block in the synthesis of complex, high-value pharmaceutical compounds. Its structure, featuring a stereodefined ethylamine group attached to a strategically substituted phenyl ring, makes it a critical intermediate for creating molecules with precise three-dimensional architectures. The presence of both a fluorine atom and a methoxy group allows medicinal chemists to finely tune the physicochemical properties of a target molecule, such as metabolic stability, lipophilicity, and receptor binding affinity.^{[1][2]} The ability to introduce these features through a single, enantiomerically pure starting material is a significant advantage in streamlining the drug discovery process.

This guide provides a comprehensive technical overview of this compound, from its fundamental properties and synthesis to its practical application, characterization, and safe handling. The content is designed to equip researchers and drug development professionals with the field-proven insights necessary to effectively utilize this important chemical entity.

Compound Profile and Physicochemical Properties

A clear understanding of a compound's fundamental properties is the starting point for any research endeavor. The key identifiers and characteristics of **(R)-1-(2-Fluoro-3-methoxyphenyl)ethanamine hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	1213014-67-5	[3][4]
Molecular Formula	C ₉ H ₁₃ ClFNO	[3][4]
Molecular Weight	205.66 g/mol	[4]
IUPAC Name	(1R)-1-(2-fluoro-3-methoxyphenyl)ethanamine;hydrochloride	[3]
Purity	Typically ≥95%	[4]
Appearance	Varies (often a solid)	N/A
InChI Key	IOGBJJCWLPCLS-FYZOBXCZSA-N	[3][4]

Synthesis and Enantiomeric Purification: The Path to Stereochemical Purity

The industrial and laboratory-scale production of a single enantiomer like **(R)-1-(2-Fluoro-3-methoxyphenyl)ethanamine hydrochloride** relies on a robust strategy for both the initial synthesis of the racemic mixture and its subsequent separation into individual enantiomers.

Synthesis of Racemic 1-(2-Fluoro-3-methoxyphenyl)ethanamine

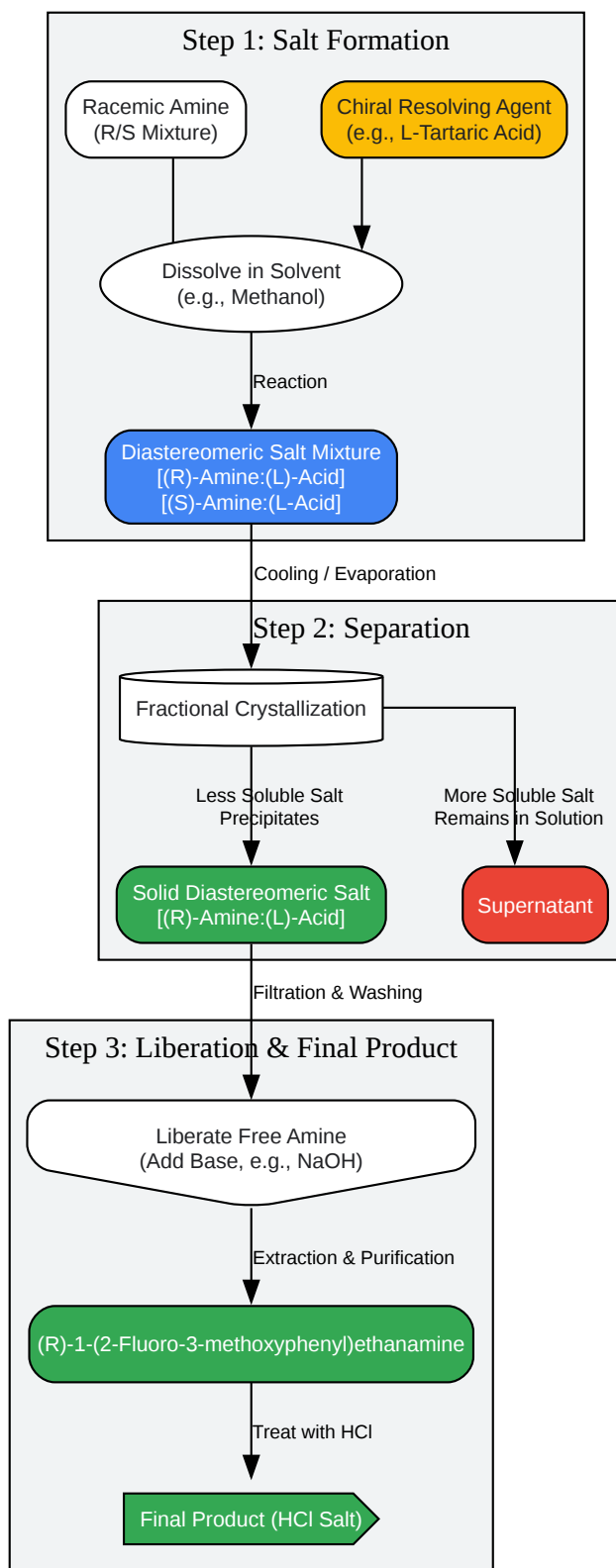
The most common and direct route to the racemic parent amine is the reductive amination of the corresponding ketone, 2'-fluoro-3'-methoxyacetophenone. This process typically involves reacting the ketone with an ammonia source and a reducing agent. While specific patented procedures for this exact molecule are not publicly detailed, the methodology is a cornerstone of amine synthesis.

Chiral Resolution: Isolating the (R)-Enantiomer

Obtaining the desired (R)-enantiomer from the racemic mixture is the most critical and challenging step. The most established and scalable method is diastereomeric salt

crystallization.^[5] This technique exploits the fact that diastereomers (salt pairs formed between the racemic amine and a single enantiomer of a chiral acid) have different physical properties, most notably solubility.^{[5][6]}

The Causality Behind the Method: By reacting the racemic amine with a chiral resolving agent, two diastereomeric salts are formed: [(R)-amine:(L)-acid] and [(S)-amine:(L)-acid]. Due to their different three-dimensional arrangements, these salts pack differently into crystal lattices, leading to one being less soluble in a given solvent system. This allows for its selective crystallization and subsequent separation by simple filtration.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mdpi.com [mdpi.com]
- 2. jelsciences.com [jelsciences.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. (R)-1-(2-Fluoro-3-methoxyphenyl)ethanamine hydrochloride [cymitquimica.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. onyxipca.com [onyxipca.com]
- To cite this document: BenchChem. [Introduction: A Key Chiral Building Block in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578450#r-1-2-fluoro-3-methoxyphenyl-ethanamine-hydrochloride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com